Topic: rac-Atomoxetine-d5 Hydrochloride Proper Disposal Procedures

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Compound of Interest	
Compound Name:	*rac Atomoxetine-d5 Hydrochloride*
CAS No.:	*1398065-95-6*
Cat. No.:	*B591067*

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Executive Summary: Core Directive

IMMEDIATE ACTION REQUIRED: rac-Atomoxetine-d5 Hydrochloride is a hazardous pharmaceutical agent and a severe aquatic toxin.[1][2] Under no circumstances should this compound be disposed of via sanitary sewer systems (sink/drain) or general municipal trash.[2]

Disposal Method: High-Temperature Incineration (Destruction).[2] Waste Classification: Non-RCRA Listed (typically), but regulated as Hazardous Pharmaceutical Waste due to toxicity characteristics.[2] Key Hazard: Aquatic Toxicity (Category 1) and Acute Toxicity (Oral/Inhalation).[2][3]

Compound Profile & Hazard Identification

To ensure safe handling, operators must understand the physicochemical and toxicological profile of the substance.[2][4] Deuterated compounds (d5) possess the same toxicological profile as their non-labeled counterparts but require stricter inventory control due to high replacement costs.[2]

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Physicochemical Data

Property	Specification
Compound Name	rac-Atomoxetine-d5 Hydrochloride
Chemical Formula	$C_{17}H_{16}D_5NO \cdot HCl$
CAS Number	1332980-62-7 (Labeled) / 82248-59-7 (Unlabeled Parent)
Physical State	White to off-white solid powder
Solubility	Soluble in water, methanol, DMSO
Primary Use	Internal Standard for LC-MS/MS Quantification

GHS Hazard Classification

Based on the most rigorous Safety Data Sheets (SDS) for Atomoxetine HCl, the following hazards are critical for disposal planning:

- Aquatic Acute 1 (H400): Very toxic to aquatic life.[1][2][3]
- Aquatic Chronic 1 (H410): Very toxic to aquatic life with long-lasting effects.[1][2][3]
- Acute Toxicity, Oral (Cat 3/4): Toxic or Harmful if swallowed.[2][3]
- Eye Damage (Cat 1): Causes serious eye damage.[1][2][3][5][6]
- STOT-SE (Cat 3): May cause drowsiness or dizziness.[2][3][6]

> *Critical Safety Note: Some manufacturer SDSs classify Atomoxetine HCl as Acute Tox. 2 (Inhalation), implying it can be fatal if inhaled.[2] Treat all dust generation as a high-risk event.[2]*

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Step-by-Step Disposal Protocol

This workflow is designed to meet strict Environmental Health & Safety (EHS) standards and prevent environmental contamination.

Phase 1: Waste Segregation & Containment

- Isolate the Waste: Do not mix rac-Atomoxetine-d5 HCl with general organic solvents (like acetone/hexane) unless the entire mixture is destined for incineration.[2]
- Select Container: Use a High-Density Polyethylene (HDPE) wide-mouth jar or a dedicated pharmaceutical waste container (often blue or black bin, depending on facility color codes).[2]
    - Why HDPE? It is resistant to chemical attack and impact, preventing leaks during transport.[2]
- Solid Waste: Place used vials, weigh boats, and contaminated gloves into the solid hazardous waste bin.[2]
- Liquid Waste: If the compound is in solution (e.g., dissolved in Methanol), pour into a "Flammable/Toxic" solvent waste carboy.[2]

Phase 2: Labeling Requirements

Every container must be labeled before waste is added.[2] Use a standard Hazardous Waste Label with the following details:

- Contents: "Waste rac-Atomoxetine-d5 Hydrochloride, Methanol (if in solution)"[2]
- Hazards: Check boxes for Toxic and Environmental Hazard.[2][7]
- State: Solid or Liquid.[2]

Phase 3: Storage (Satellite Accumulation Area)

- Store the container in a designated Satellite Accumulation Area (SAA) near the point of generation.[2]

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- Secondary Containment: The waste container must sit inside a secondary tray (polypropylene) capable of holding 110% of the container's volume to catch potential spills.[2]

- Keep Closed: The container lid must remain tightly closed at all times except when actively adding waste.[2]

Phase 4: Final Disposal (Hand-off)

- Request Pickup: When the container is 90% full or the accumulation time limit (usually 90-180 days) is reached, contact your facility's EHS department or licensed hazardous waste contractor.[2]

- Destruction Method: The waste manifest must specify High-Temperature Incineration.[2] This ensures the complete thermal decomposition of the phenyl ring and amine structure, neutralizing biological activity.[2]

Operational Logic & Decision Tree

The following diagram illustrates the decision logic for disposing of rac-Atomoxetine-d5 HCl, ensuring compliance with RCRA and environmental standards.

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Figure 1: Decision matrix for the segregation and disposal of rac-Atomoxetine-d5 Hydrochloride.[1][8]

Emergency Spill Response Protocol

Given the potential for inhalation toxicity (powder form), spills must be handled with extreme caution.[2]

- Evacuate & Ventilate: If a significant amount of powder (>100 mg) is spilled outside a fume hood, evacuate the immediate area and allow aerosols to settle.[2]
- PPE: Don double nitrile gloves, safety goggles, and an N95 or P100 respirator.[2]
- Containment:
  - Do NOT dry sweep. This creates dust.[2]
  - Cover the spill with wet paper towels (dampened with water or methanol) to suppress dust.[2]
- Cleanup: Wipe up the material from the outside in.[2] Place all wipes and debris into a hazardous waste bag/container.[2]
- Decontamination: Clean the surface with a detergent solution, followed by water.[2]

Regulatory Framework & Compliance

US EPA (RCRA)

While Atomoxetine is not explicitly P-listed or U-listed, it is regulated under the Resource Conservation and Recovery Act (RCRA) guidelines for pharmaceuticals.[2]

- Waste Code: If the formulation is ignitable (e.g., in MeOH), use D001. If toxic characteristics apply, it may fall under state-specific codes.[2]
- Status: Most facilities manage it as "Non-RCRA Regulated Hazardous Waste" but voluntarily incinerate it to meet "Cradle-to-Grave" liability standards.[2]

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Transport (DOT/IATA)

For shipping waste or pure substance:

- UN Number: UN 3077 (Environmentally hazardous substance, solid, n.o.s.) OR UN 2811 (Toxic solid, organic, n.o.s.) depending on specific toxicity data used.[2]
- Packing Group: III

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- To cite this document: BenchChem. [Topic: rac-Atomoxetine-d5 Hydrochloride Proper Disposal Procedures]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591067/docs#topic-rac-atomoxetine-d5-hydrochloride-proper-disposal-procedures]

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